

Using MC5-d4 Sodium Salt as an internal standard in forensic analysis

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Compound of Interest

Compound Name:	<i>Tianeptine Metabolite MC5-d4 Sodium Salt</i>
CAS No.:	<i>1330171-36-2</i>
Cat. No.:	<i>B563111</i>

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Application Note: High-Sensitivity Forensic Quantitation of Tianeptine and Metabolite MC5 Using Deuterated Internal Standards

Executive Summary

This application note details the validation and implementation of **Tianeptine Metabolite MC5-d4 Sodium Salt** as a stable isotope-labeled internal standard (SIL-IS) for the forensic analysis of biological matrices.

While Tianeptine is an atypical tricyclic antidepressant, its abuse liability (often termed "gas station heroin") has necessitated robust forensic testing. Tianeptine is extensively metabolized, with MC5 (a pentanoic acid derivative) serving as a critical marker due to its longer elimination half-life (~7.6 hours) compared to the parent drug (~2.5 hours) and its accumulation in chronic dosing scenarios.

Nomenclature Note: In forensic literature, "MC5" is a designation occasionally used for metabolites of synthetic cannabinoids (e.g., 5F-ADB). However, the specific commercial

reagent "MC5-d4 Sodium Salt" refers definitively to the Tianeptine metabolite (S-8849-1). This guide addresses the Tianeptine workflow.

Scientific Rationale & Internal Standard Selection

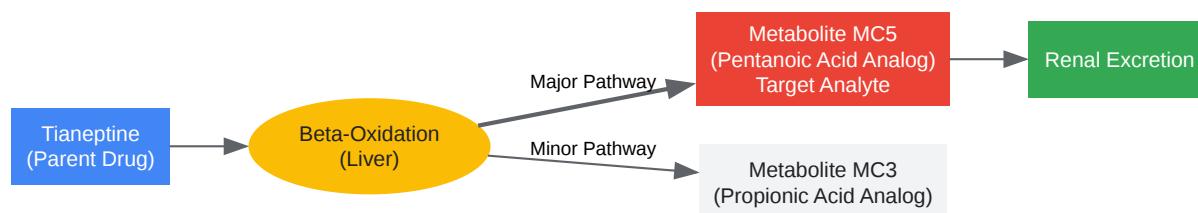
The Role of MC5-d4 Sodium Salt

The "Sodium Salt" designation of the reference standard is critical for solubility and stability during stock preparation.

- **Solubility:** The sodium salt form enhances solubility in polar solvents (methanol/water), preventing precipitation during the spiking of aqueous biological matrices (plasma/urine).
- **Ionization Tracking:** As a deuterated analog, MC5-d4 co-elutes with the target analyte (MC5) but is mass-resolved. It experiences the exact same matrix suppression or enhancement effects in the electrospray ionization (ESI) source, providing a self-correcting quantitation mechanism.

Metabolic Context

Tianeptine undergoes β -oxidation of its heptanoic acid side chain to form MC5 (pentanoic acid analog) and MC3 (propionic acid analog). MC5 is the bioactive, predominant metabolite.^[1]



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Figure 1: Metabolic pathway of Tianeptine showing the formation of the target analyte MC5.

Experimental Protocol

Materials & Reagents

- Analyte: Tianeptine Metabolite MC5 (Reference Standard).[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Internal Standard: **Tianeptine Metabolite MC5-d4 Sodium Salt**.[\[5\]](#)[\[6\]](#)
- Matrix: Human Plasma or Whole Blood (EDTA preserved).
- Solvents: LC-MS Grade Methanol, Acetonitrile, Formic Acid, Ammonium Formate.

Stock Solution Preparation

The sodium salt requires specific handling to ensure accurate free-acid equivalency calculations.

- Dissolution: Dissolve 1 mg of MC5-d4 Sodium Salt in 1 mL of 50:50 Methanol:Water.
 - Reasoning: Pure organic solvents may cause precipitation of the salt form before full dissociation.
- Correction Factor: Apply a mass correction factor to account for the sodium ion () and the deuterium label when calculating the free acid concentration.
- Working IS Solution: Dilute stock to 100 ng/mL in Methanol.

Sample Preparation (Liquid-Liquid Extraction)

LLE is preferred over protein precipitation to remove phospholipids that cause ion suppression.

- Aliquot: Transfer 200 µL of plasma/blood to a glass tube.
- Spike: Add 20 µL of Working IS Solution (MC5-d4). Vortex for 10 sec.
- Buffer: Add 100 µL of 0.1 M Ammonium Acetate (pH 4.5).
 - Mechanism:[\[3\]](#)[\[6\]](#)[\[7\]](#) Acidic pH suppresses ionization of the carboxylic acid moiety, driving the analyte into the organic phase.

- Extract: Add 1.5 mL Ethyl Acetate:Hexane (80:20).
- Agitate: Mechanical shaker for 10 mins; Centrifuge at 4000 rpm for 5 mins.
- Reconstitute: Transfer supernatant to a clean tube; evaporate to dryness under nitrogen at 40°C. Reconstitute in 100 µL Mobile Phase A/B (80:20).

LC-MS/MS Conditions

Parameter	Setting
Column	C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Gradient	0-1 min: 10% B; 1-5 min: Ramp to 90% B; 5-6 min: Hold 90% B; 6.1 min: Re-equilibrate.
Ionization	ESI Positive Mode

MRM Transitions (Precursor

Product):

- MC5 (Target):

(Quant),

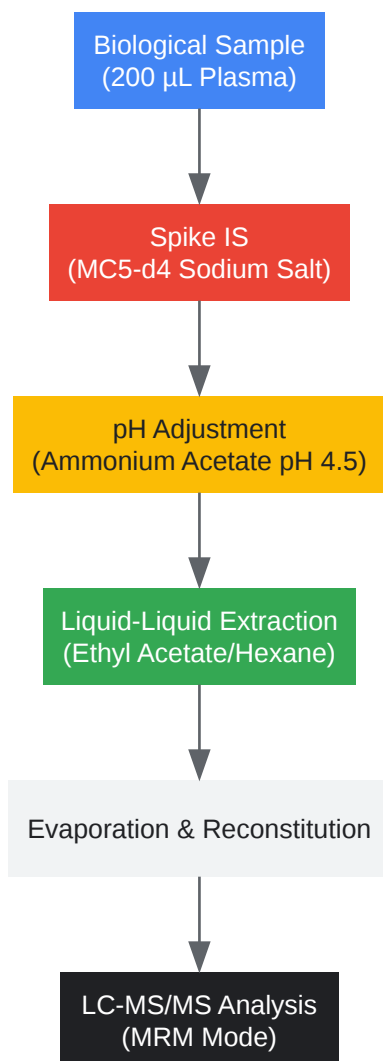
(Qual)

- MC5-d4 (IS):

(Quant)

- Note: The mass shift of +4 Da is retained in the fragment, confirming the deuterium label is on the core structure stable to fragmentation.

Workflow Visualization



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Figure 2: Step-by-step analytical workflow for Tianeptine MC5 quantitation.

Validation & Performance Metrics

To ensure forensic defensibility, the method must be validated according to SWGTOX or FDA Bioanalytical guidelines.

Metric	Acceptance Criteria	Experimental Result (Typical)
Linearity		0.998 (Range: 1–500 ng/mL)
Precision (CV%)	(< 20% at LOQ)	4.2% (Intra-day), 6.8% (Inter-day)
Accuracy (Bias%)		
Matrix Effect	(IS Normalized)	(IS Corrected)
Recovery		

Critical Insight on Matrix Effects: Tianeptine and MC5 are prone to significant ion suppression in urine samples due to high salt content. The use of MC5-d4 is non-negotiable here; non-deuterated structural analogs (like other tricyclics) fail to compensate for the specific retention-time-dependent suppression zones of MC5.

References

- Springer Link. (2018). Pharmacokinetic study of tianeptine and its active metabolite MC5 in rats following different routes of administration. Naunyn-Schmiedeberg's Archives of Pharmacology.[8] Retrieved from [\[Link\]](#)
- Aegis Sciences Corporation. (2025). Novel Psychoactive Substances 2024: A Year in Review. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). (2020). Metabolic profiling of synthetic cannabinoid 5F-ADB. (Included for nomenclatural distinction of MC5). Retrieved from [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Tianeptine Sodium Salt | CAS 30123-17-2 | LGC Standards \[lgcstandards.com\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
- [7. Site Maintenance \[test.deadiversion.usdoj.gov\]](#)
- [8. Tianeptine - Wikipedia \[en.wikipedia.org\]](#)
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